

2-aminoethyl acetate molecular weight and formula.

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Compound of Interest

Compound Name: 2-aminoethyl Acetate

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A Technical Guide to 2-Aminoethyl Acetate

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **2-aminoethyl acetate**, a versatile bifunctional molecule utilized in various organic synthesis applications. Its structure, incorporating both a primary amine and an ester functional group, makes it a valuable building block for the synthesis of more complex molecules, including heterocyclic compounds that are often core structures in pharmaceuticals.[1]

Core Molecular Information

2-Aminoethyl acetate, also known as O-acetylethanolamine, is identified by the CAS Number 1854-30-4.[1][2][3][4]



Property	Value	Source
Molecular Formula	C4H9NO2	[1][2][3]
Molecular Weight	103.12 g/mol	[1][3]
Exact Mass	103.063328530 Da	[2][3]
IUPAC Name	2-aminoethyl acetate	[3]
SMILES	CC(=O)OCCN	[2][3]
InChIKey	HBVZRPAKZOLBPL- UHFFFAOYSA-N	[1][3]

Physicochemical Properties

A summary of key predicted and experimental properties for **2-aminoethyl acetate** is provided below. These values are essential for planning synthetic routes, purification procedures, and for understanding the compound's behavior in various solvent systems.

Property	Value
Melting Point	131 °C
Boiling Point	160-161 °C (at 4 Torr)
Density (Predicted)	1.013 ± 0.06 g/cm ³
pKa (Predicted)	8.30 ± 0.10
XLogP3	-0.8
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	3
Rotatable Bond Count	3

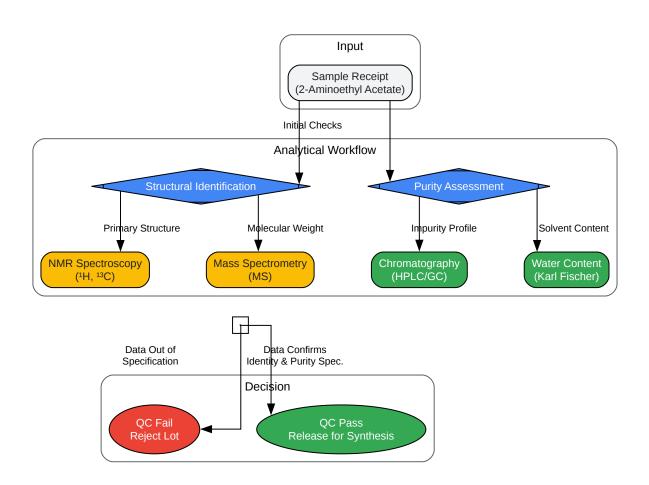
Data sourced from compiled chemical databases.[2][3]

Experimental Protocols and Workflows



Given its role as a synthetic building block, a crucial experimental aspect is the verification of its identity and purity before use in a reaction. Below is a generalized workflow for the quality control (QC) analysis of a starting material like **2-aminoethyl acetate**.

The following diagram illustrates a standard, logical workflow for the analysis and qualification of a chemical reagent such as **2-aminoethyl acetate** upon receipt from a supplier and before its use in a synthetic protocol.



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Caption: Generalized workflow for quality control analysis of a chemical reagent.



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References

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